

# **Application Notes and Protocols: Copper- Catalyzed Reactions of Ammonium Ylides**

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Compound of Interest		
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Introduction: Copper-catalyzed reactions involving ammonium ylides have emerged as powerful and versatile methods in modern organic synthesis. These reactions provide efficient pathways for the construction of complex nitrogen-containing molecules, which are prevalent scaffolds in pharmaceuticals and natural products. The in-situ generation of ammonium ylides from the reaction of a copper carbene (derived from a diazo compound or an equivalent precursor) with a tertiary amine is a key feature of this methodology. The subsequent transformations of the ylide, primarily through sigmatropic rearrangements or C-H functionalization, enable the stereocontrolled formation of C-C and C-N bonds. This document provides an overview of key applications, data, and detailed protocols for researchers interested in leveraging this chemistry.

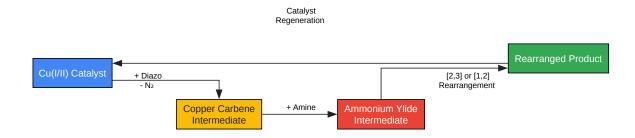
## **Core Concepts and Mechanisms**

The general catalytic cycle begins with the reaction of a copper(I) or copper(II) precatalyst with a diazo compound to form a highly reactive copper carbene intermediate. This intermediate is then trapped by a tertiary amine to generate a copper-associated ammonium ylide. The ylide can then undergo various transformations, most notably the[1][2]-sigmatropic rearrangement (Sommelet-Hauser rearrangement) or the[1][3]-rearrangement (Stevens rearrangement), to yield the final product and regenerate the copper catalyst.

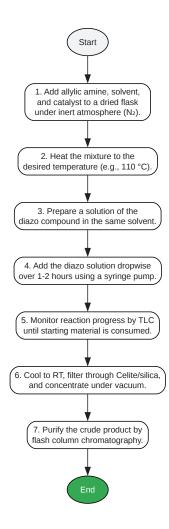


Tertiary Amine

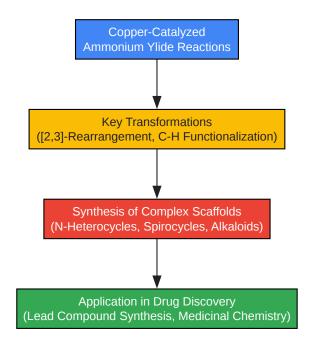
Diazo Compound (R<sub>2</sub>C=N<sub>2</sub>)











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